

An In-depth Technical Guide to the Physical and Chemical Properties of Tetramethoxysilane

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Compound of Interest

Compound Name: Tetramethoxysilane

Cat. No.: B109134

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetramethoxysilane (TMOS), also known as tetramethyl orthosilicate, is an organosilicon compound with the chemical formula $\text{Si}(\text{OCH}_3)_4$. It is a versatile chemical intermediate widely utilized in various scientific and industrial fields.[1] For researchers and professionals in drug development, TMOS is of particular interest as a precursor for silica-based materials used in drug delivery systems, chromatography, and as a cross-linking agent in the synthesis of specialized polymers.[2] This technical guide provides a comprehensive overview of the core physical and chemical properties of **tetramethoxysilane**, detailed experimental protocols for its synthesis and key reactions, and visualizations of its chemical pathways.

Physical Properties of Tetramethoxysilane

Tetramethoxysilane is a colorless, volatile liquid with a characteristic ether-like or aromatic odor.[3][4][5] It is crucial to note that TMOS is sensitive to moisture and will readily hydrolyze upon contact with water.[5][6] Below is a summary of its key physical properties.

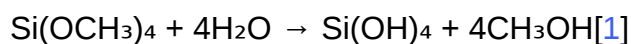
Property	Value	References
Molecular Formula	C ₄ H ₁₂ O ₄ Si	[3][7]
Molecular Weight	152.22 g/mol	[3][7]
Appearance	Clear, colorless liquid	[3][8][9]
Odor	Ether-like, aromatic	[4][5]
Boiling Point	121-122 °C at 760 mmHg	[5][7][10]
Melting Point	-2 to 5 °C (28 to 41 °F)	[3][7][8]
Density	1.023 - 1.032 g/mL at 20-25 °C	[7][10]
Refractive Index (n _{20/D})	1.368 - 1.3688 at 20 °C	[3][7][10]
Vapor Pressure	12 - 18 mmHg at 20-25 °C	[3][9]
Vapor Density (air=1)	5.3	[3][11]
Flash Point	20 - 26 °C (closed cup)	[5][7][8]
Autoignition Temperature	240 - 245 °C	[7][11]
Solubility	Miscible with most organic solvents such as ethanol and ether.[5][12][8] It is insoluble in and reacts with water.[3][8][9]	

Chemical Properties and Reactivity

The chemistry of **tetramethoxysilane** is dominated by the reactivity of the silicon-oxygen bonds. The central silicon atom is electrophilic and susceptible to nucleophilic attack, leading to the substitution of the methoxy groups.

Hydrolysis and Condensation

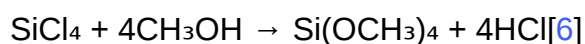
The most significant chemical reaction of **tetramethoxysilane** is its hydrolysis, which is the foundation of the sol-gel process. In the presence of water, TMOS hydrolyzes to form silicic acid (Si(OH)₄) and methanol.[1][6] This reaction can be catalyzed by either acids or bases.[13]



The resulting silanol groups are unstable and readily undergo condensation reactions to form siloxane bridges (-Si-O-Si-), releasing water or methanol. This polycondensation process leads to the formation of a three-dimensional silica (SiO₂) network, the basis of silica gels, aerogels, and other silica-based materials.[1][6]

Synthesis

Industrially, **tetramethoxysilane** is typically synthesized via the alcoholysis of silicon tetrachloride (SiCl₄) with methanol (CH₃OH). This reaction produces TMOS and hydrogen chloride (HCl) as a byproduct.[6]



More recent research has explored alternative, greener synthesis routes, such as the direct reaction of silica (SiO₂) with methanol under specific catalytic conditions.[6][12]

Experimental Protocols

Synthesis of Tetramethoxysilane from Silicon Tetrachloride

This protocol describes a laboratory-scale synthesis of **tetramethoxysilane**.

Materials:

- Silicon tetrachloride (SiCl₄)
- Anhydrous methanol (CH₃OH)
- A suitable solvent (e.g., tetrachloromethane)
- Nickel(II) sulfate (catalyst)
- Apparatus for distillation and reflux with a system for neutralizing and absorbing HCl gas.

Procedure:

- In a glass-lined reactor equipped with a stirrer, reflux condenser, and a dropping funnel, a solution of silicon tetrachloride in an inert solvent is prepared.
- A catalytic amount of nickel(II) sulfate is added to the reactor.^[7]
- Anhydrous methanol is slowly added to the stirred solution from the dropping funnel. The reaction is exothermic, and the addition rate should be controlled to maintain the reaction temperature between 55-60 °C.^[7] The evolving hydrogen chloride gas must be directed to a neutralization trap.
- After the addition of methanol is complete, the reaction mixture is heated to maintain a gentle reflux for an additional 3 hours to ensure the reaction goes to completion.^[7]
- After cooling, the reaction mixture is neutralized.
- The crude **tetramethoxysilane** is then purified by fractional distillation. The fraction boiling at 121-122 °C is collected.^[7]

Base-Catalyzed Hydrolysis of Tetramethoxysilane (Sol-Gel Synthesis of Silica Aerogel)

This protocol provides a method for the preparation of a silica aerogel using a base-catalyzed sol-gel process with TMOS.

Materials:

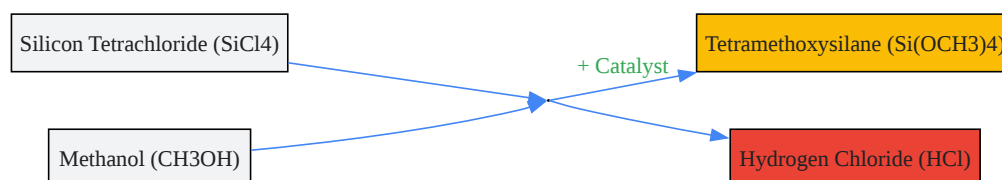
- **Tetramethoxysilane (TMOS)**
- Methanol
- Deionized water
- Concentrated ammonium hydroxide (28-30 wt%)
- Molds for casting the gel
- Apparatus for supercritical drying (optional, for aerogel formation)

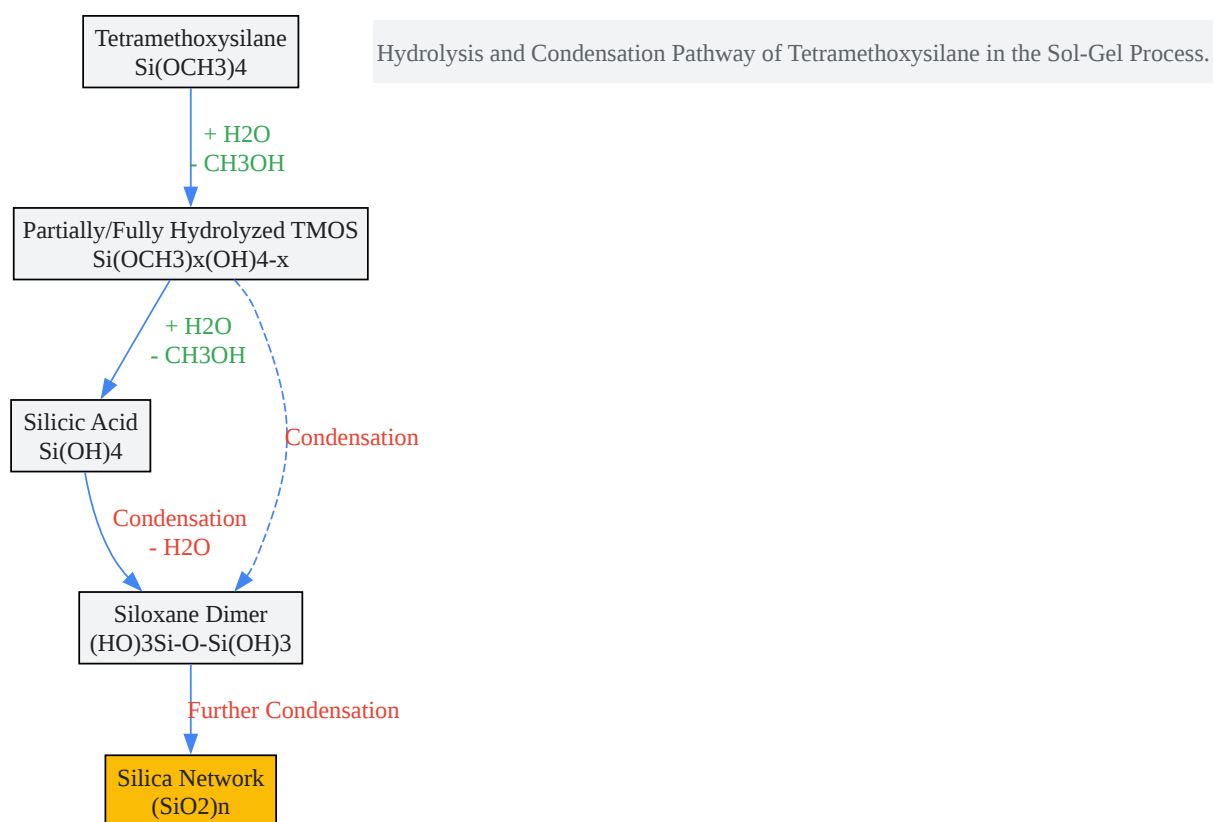
Procedure:

- Preparation of the Catalyst Solution: Prepare a stock solution of the catalyst by adding 4.86 g (5.40 mL) of concentrated ammonium hydroxide to 1000 mL of deionized water.[\[14\]](#)
- Preparation of the Alkoxide Solution (Solution A): In a beaker, mix 10.2 g (10.0 mL) of **tetramethoxysilane** with 7.92 g (10.0 mL) of methanol.[\[14\]](#)
- Preparation of the Catalyst Mixture (Solution B): In a separate beaker, mix 5.0 g (5.0 mL) of the ammonium hydroxide stock solution with 7.92 g (10.0 mL) of methanol.[\[14\]](#)
- Formation of the Sol: Pour the catalyst mixture (Solution B) into the alkoxide solution (Solution A) and stir to form the sol.[\[14\]](#)
- Gelation: Pour the resulting sol into molds and allow it to stand undisturbed until a gel forms.
- Aging and Solvent Exchange: Once the gel has set, it is typically aged in its mother liquor for at least 24 hours. Following aging, the gel is placed in a bath of fresh methanol to exchange the solvent. This process is repeated several times over a few days to remove residual reactants and byproducts.[\[14\]](#)
- Drying: For the preparation of aerogels, the solvent is removed from the gel network under supercritical conditions to prevent the collapse of the porous structure.

Visualizations

Synthesis of Tetramethoxysilane from Silicon Tetrachloride and Methanol.



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